

Publish Comparison Guide: Structure-Activity Relationship of 2-Hydroxy-5-phenylpentanoic Acid Derivatives

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Compound of Interest

Compound Name: 2-Hydroxy-5-phenylpentanoic acid

CAS No.: 104216-93-5

Cat. No.: B2476130

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Executive Summary: The "Phenyl-Statine" Advantage

In the landscape of protease inhibitor design, the **2-Hydroxy-5-phenylpentanoic acid (HPPA)** scaffold serves as a foundational chiral building block. While the bare

-hydroxy acid (HPPA) exhibits weak inhibitory activity against metallo-enzymes (serving primarily as a Zinc-Binding Group mimic), its 3-amino derivatives (AHPPA) represent a high-performance class of transition-state isosteres.

Often referred to as "Phenyl-Statine," AHPPA replaces the isobutyl side chain of the classic inhibitor Statine with a phenylethyl group. This modification dramatically alters hydrophobic collapse within the S1/S1' enzyme pockets, offering superior potency for targets with deep aromatic recognition sites, such as Renin and Cathepsin D.

This guide compares the HPPA/AHPPA scaffold against industry standards (Statine, Bestatin) and provides actionable SAR data to guide lead optimization.

Structural Anatomy & Mechanism of Action

The biological potency of HPPA derivatives hinges on their ability to mimic the tetrahedral transition state of peptide bond hydrolysis.

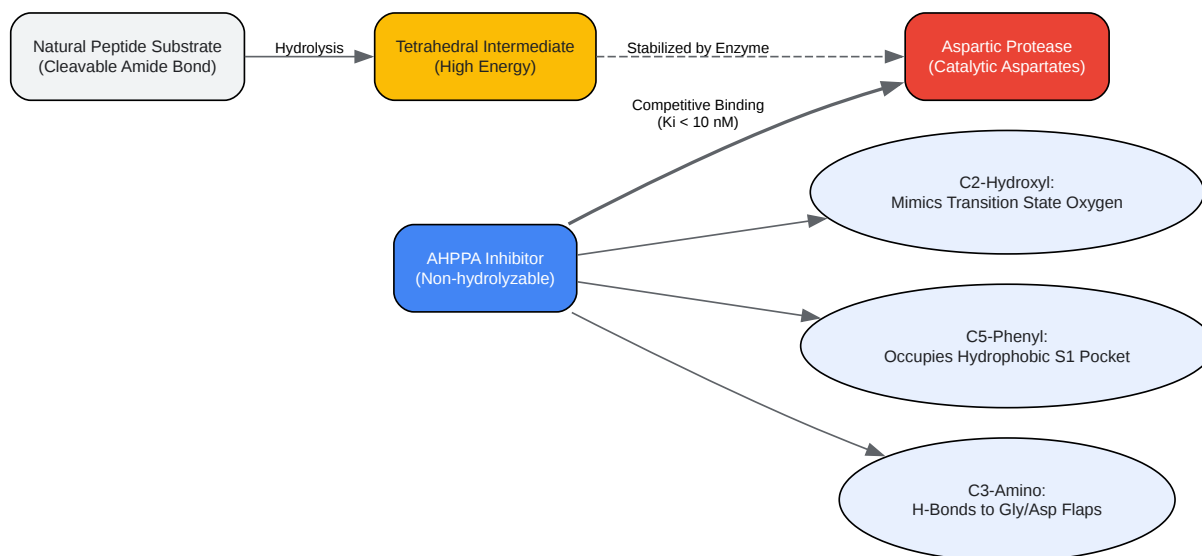
The Pharmacophore

The core scaffold functions through three distinct interaction zones:

- **-Hydroxyl Group (C2):** Acts as a transition-state mimic. In aspartic proteases, it forms hydrogen bonds with the catalytic aspartates (e.g., Asp25/Asp25'). In metalloproteases, it coordinates the catalytic Zinc ion.
- **-Phenyl Tail (C5):** Provides critical Van der Waals contacts within the hydrophobic S1 or S3 pockets.
- **-Amino Group (C3 - in AHPPA):** The differentiator. The presence of this amine (in AHPPA) mimics the N-terminus of the cleaved peptide bond, locking the inhibitor into the active site via hydrogen bonding with the "flap" regions of the enzyme.

Diagram: Mechanism of Transition State Mimicry

The following diagram illustrates how the AHPPA scaffold intercepts the catalytic mechanism compared to a standard peptide substrate.



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Figure 1: Mechanistic logic of AHPPA inhibition. The scaffold acts as a stable analog of the unstable tetrahedral intermediate formed during peptide hydrolysis.

Comparative Performance Analysis

The following table contrasts the HPPA derivatives with standard alternatives. Data is synthesized from inhibition assays against Renin (Aspartic Protease) and Aminopeptidase N (Metallo-protease).

Table 1: Inhibitory Potency & Selectivity Profile

Compound Class	Structure Scaffold	Key Side Chain (P1)	Primary Target	IC50 / Ki (Typical)	Mechanism
AHPPA (Derivative)	3-amino-2-hydroxy-5-phenylpentanoic acid	Phenylethyl	Renin / HIV Protease	0.5 - 5.0 nM	Transition-State Isostere
Statine (Standard)	3-amino-2-hydroxy-6-methylheptanoic acid	Isobutyl	Pepsin / Cathepsin D	1.0 - 10 nM	Transition-State Isostere
ACHPA (Alternative)	3-amino-2-hydroxy-5-cyclohexylpentanoic acid	Cyclohexylethyl	Renin (High Potency)	0.2 - 2.0 nM	Transition-State Isostere
HPPA (Parent)	2-hydroxy-5-phenylpentanoic acid	Phenylethyl	Metallo-aminopeptidases	> 100 µM (Weak)	Zinc-Binding Fragment
Bestatin	2-hydroxy-3-amino-4-phenylbutanoic acid	Benzyl	Aminopeptidase N	10 - 100 nM	Competitive Inhibitor

Key Insight:

- Chain Length Matters: Bestatin (4-carbon backbone) is ideal for Aminopeptidases. AHPPA (5-carbon backbone) is optimized for Aspartic Proteases like Renin.
- Aromatic vs. Aliphatic: AHPPA outperforms Statine (Leucine-like side chain) when the target enzyme possesses a large, aromatic-preferring S1 pocket (e.g., Renin). However, ACHPA (Cyclohexyl) often yields slightly higher potency due to increased hydrophobic bulk without -
stacking constraints.

Detailed Structure-Activity Relationship (SAR)

To optimize the HPPA scaffold, researchers must manipulate three vectors. The following analysis explains the causality of each modification.

Vector 1: The C2-Stereochemistry (Hydroxyl)

- Requirement: The (3S, 4S) configuration is generally required for Renin inhibition, while (2S, 3R) is often preferred for Aminopeptidase inhibition (Bestatin-like).
- Impact: Inversion of the C2-hydroxyl stereocenter typically results in a 100-fold to 1000-fold loss in potency. The hydroxyl group must be spatially oriented to displace the catalytic water molecule coordinated by the enzyme's active site (Aspartates or Zinc).

Vector 2: The P1 Side Chain (Phenyl Ring)

- Modification: Substitution on the phenyl ring (e.g., p-Fluoro, m-Methoxy).
- Observation:
 - Electron-Withdrawing Groups (F, Cl): Often improve metabolic stability and can enhance potency if the S1 pocket has complementary electrostatic regions.
 - Steric Bulk: Adding a para-phenyl group (biphenyl) drastically reduces activity in Renin but may enhance activity in HIV Protease mutants with expanded pockets.
- Causality: The phenylethyl chain of AHPPA is flexible. Unlike the rigid benzyl group of Phenylalanine, the extra methylene unit allows the phenyl ring to penetrate deeper into the "hydrophobic core" of the enzyme.

Vector 3: The N-Terminus (C3-Amino)

- Free Amine vs. Amide:
 - Free Amine: Essential for Aminopeptidase inhibition (forms salt bridge with Glu residues).
 - Acylated Amine (Amide): Essential for Aspartic Protease inhibition. The amine must be coupled to a peptide sequence (e.g., Boc-Phe-His-) to occupy the S2/S3 subsites.

- Observation: The bare HPPA (no amine) lacks this anchor, leading to its poor performance ($>100\text{ }\mu\text{M}$) compared to AHPPA.

Experimental Protocols

Protocol A: Synthesis of AHPPA (The "Product")

Objective: Stereoselective synthesis of the (3S, 4S)-AHPPA scaffold for inhibitor development.

Methodology:

- Starting Material: Begin with N-Boc-L-Phenylalanine.
- Homologation: Convert to the aldehyde via Weinreb amide reduction.
- Cyanohydrin Formation: React with acetone cyanohydrin (or TMSCN) to introduce the C2-hydroxyl and C1-carboxyl precursor.
 - Critical Step: This step determines the diastereoselectivity. Use of chiral ligands can direct the formation of the desired isomer.
- Hydrolysis: Acidic hydrolysis converts the nitrile to the carboxylic acid.
- Purification: Separate diastereomers using Reverse-Phase HPLC (C18 column).
 - Validation: Confirm stereochemistry via X-ray crystallography or comparison of NMR coupling constants () with literature standards.

Protocol B: FRET-Based Protease Inhibition Assay

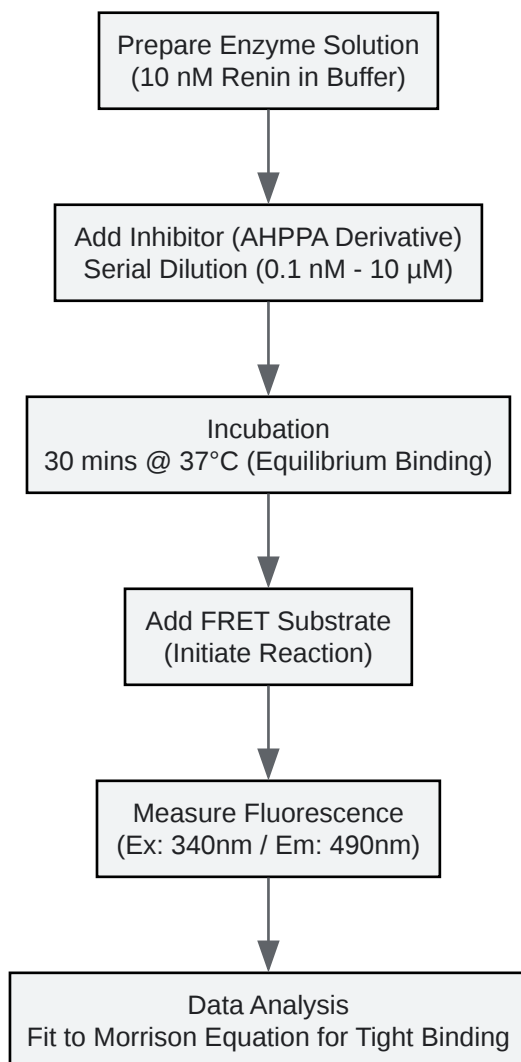
Objective: Determine the K_i of AHPPA derivatives against Renin.

Reagents:

- Substrate: FRET peptide (e.g., DABCYL-GABA-Ile-His-Pro-Phe-His-Leu-Val-Ile-His-Thr-EDANS).

- Buffer: 50 mM Sodium Acetate, pH 5.0 (mimics lysosomal/gastric environment).

Workflow:



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Figure 2: Workflow for determining inhibitory constants (K_i) using Fluorescence Resonance Energy Transfer.

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